

Personal protective equipment for handling Ethanol, 2-amino-, sulfate (salt)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

Cat. No.: B12806328

[Get Quote](#)

Essential Safety and Handling Guide for Ethanol, 2-amino-, sulfate (salt)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethanol, 2-amino-, sulfate (salt)**, also known as 2-Aminoethyl hydrogen sulfate. Adherence to these protocols is essential for ensuring personal safety and proper disposal of materials.

Hazard Identification and Personal Protective Equipment (PPE)

Ethanol, 2-amino-, sulfate (salt) is classified as a chemical that can cause skin irritation and serious eye irritation.^[1] Therefore, appropriate personal protective equipment must be worn at all times to minimize exposure.

Summary of Required Personal Protective Equipment

Protection Type	Recommended PPE	Standard/Specification
Eye Protection	Chemical safety goggles or a face shield	ANSI Z87.1 / EN 166
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber)	EN 374
Respiratory Protection	NIOSH-approved N95 respirator or equivalent	NIOSH 42 CFR 84
Body Protection	Laboratory coat or chemical-resistant coveralls	EN ISO 13982-1 (for solids)

Experimental Protocol: Donning and Doffing PPE

A systematic approach to putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

Donning Sequence:

- Hand Hygiene: Wash and dry hands thoroughly.
- Gown/Coveralls: Put on a lab coat or coveralls.
- Respirator: Perform a seal check to ensure the N95 respirator fits snugly.
- Eye Protection: Put on safety goggles or a face shield.
- Gloves: Don chemical-resistant gloves, ensuring the cuffs of the gloves go over the sleeves of the lab coat or coveralls.

Doffing Sequence:

- Gloves: Remove gloves using a glove-to-glove and skin-to-skin technique to avoid touching the contaminated exterior.
- Gown/Coveralls: Remove the lab coat or coveralls by rolling it away from the body.

- Hand Hygiene: Wash and dry hands.
- Eye Protection: Remove safety goggles or face shield from the back of the head.
- Respirator: Remove the N95 respirator by the straps without touching the front.
- Hand Hygiene: Wash and dry hands again.

Operational Plan for Handling Ethanol, 2-amino-, sulfate (salt)

Engineering Controls:

- Handle the solid powder in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.

Work Practices:

- Avoid creating dust when handling the powder.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical, even if gloves were worn.

Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan for Contaminated PPE

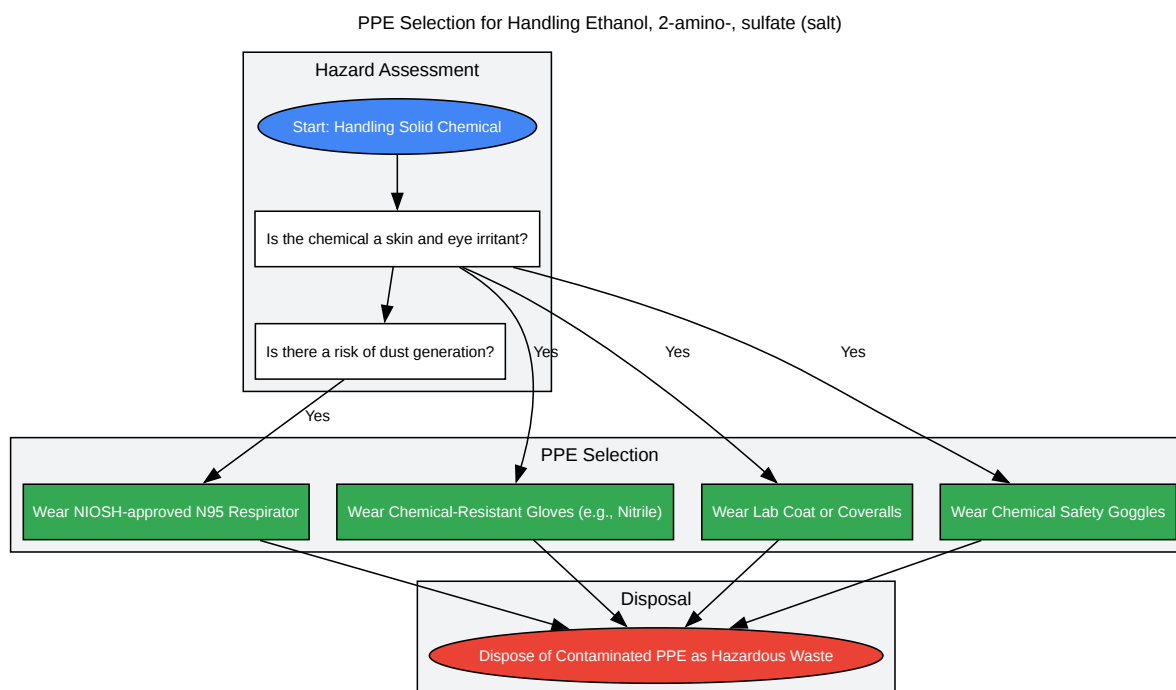
Personal protective equipment contaminated with **Ethanol, 2-amino-, sulfate (salt)** must be treated as hazardous waste.

Disposal Protocol:

- Segregation: Place all contaminated disposable PPE (gloves, N95 respirator, disposable coveralls) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Collection: Do not dispose of contaminated PPE in general laboratory trash.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.^[1]

Visualization of PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **Ethanol, 2-amino-, sulfate (salt)**.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling solid irritant chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hazmatschool.com [hazmatschool.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethanol, 2-amino-, sulfate (salt)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12806328#personal-protective-equipment-for-handling-ethanol-2-amino-sulfate-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com